

## CK1-IN-2: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	CK1-IN-2	
Cat. No.:	B15545021	Get Quote

An In-depth Technical Guide on the Potent Casein Kinase 1 Inhibitor, **CK1-IN-2**, for Researchers, Scientists, and Drug Development Professionals.

**CK1-IN-2** is a potent and selective inhibitor of Casein Kinase 1 (CK1) isoforms, particularly CK1 $\delta$  and CK1 $\epsilon$ . As a member of the serine/threonine-selective protein kinase family, CK1 is implicated in a multitude of cellular processes, including Wnt signaling, circadian rhythms, and DNA repair.[1][2] Dysregulation of CK1 activity is linked to various diseases, making its inhibitors, such as **CK1-IN-2**, valuable tools for research and potential therapeutic development.[3] This guide provides a comprehensive overview of the chemical structure, properties, biological activity, and experimental applications of **CK1-IN-2**.

## **Core Chemical and Physical Properties**

**CK1-IN-2** is an organic small molecule with a distinct heterocyclic structure. Its key chemical identifiers and physicochemical properties are summarized below, providing essential information for its handling, storage, and use in experimental settings.



Property	Data	Reference
Molecular Formula	C17H12FN3O2	[4]
Molecular Weight	309.29 g/mol	[4]
CAS Number	1383376-92-8	[5]
Appearance	Off-white to light yellow solid	[5]
SMILES String	O=C1OCC2=NC=CC(C3=CN( C)N=C3C4=CC=C(F)C=C4)=C 12	[5]
Solubility	DMSO: 50 mg/mL (161.66 mM)	[5]
Storage (Powder)	-20°C for 3 years	[5]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[5]

Note: The IUPAC name for **CK1-IN-2** is not readily available in the searched literature. The SMILES string provides an unambiguous representation of the molecular structure.[6][7]

## **Biological Activity and Target Profile**

**CK1-IN-2** demonstrates high potency against several Casein Kinase 1 isoforms. Its inhibitory activity extends to p38α, a mitogen-activated protein kinase (MAPK), although with lower potency. The half-maximal inhibitory concentrations (IC<sub>50</sub>) highlight its selectivity profile.

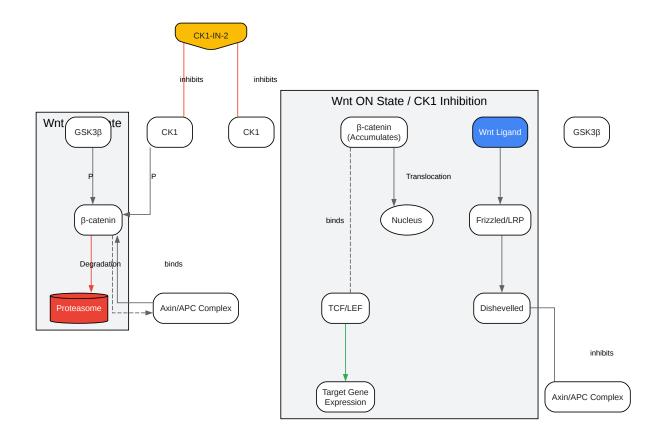
Target	IC <sub>50</sub> (nM)	Reference
CK1δ	19.8	[5][8]
CK1ε	26.8	[5][8]
CK1α	123	[5][8]
ρ38α	74.3	[5][8]



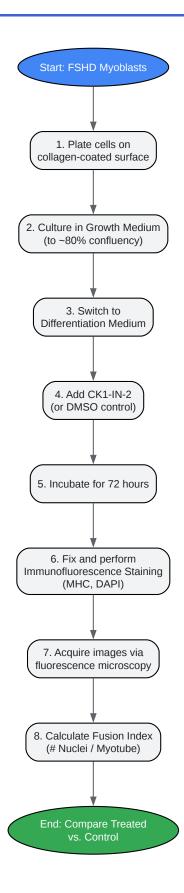
# Mechanism of Action and Signaling Pathway Involvement

As a kinase inhibitor, **CK1-IN-2** is presumed to function as an ATP-competitive inhibitor, binding to the ATP pocket of the kinase domain and preventing the phosphorylation of substrate proteins. The Casein Kinase 1 family, particularly the CK1 $\delta$  and CK1 $\epsilon$  isoforms, are crucial regulators of the Wnt signaling pathway. CK1 phosphorylates key components of the  $\beta$ -catenin destruction complex, such as Axin and Adenomatous Polyposis Coli (APC), as well as  $\beta$ -catenin itself, targeting it for ubiquitination and proteasomal degradation. By inhibiting CK1, **CK1-IN-2** can stabilize  $\beta$ -catenin, leading to its accumulation in the cytoplasm and subsequent translocation to the nucleus to activate Wnt target gene expression.









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